

IUPAC name and synonyms for 3,5-Diiodo-2-methoxy-benzonitrile

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Compound of Interest

Compound Name: 3,5-Diiodo-2-methoxy-benzonitrile

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Technical Guide: 3,5-Diiodo-2-methoxy-benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Diiodo-2-methoxy-benzonitrile**, including its chemical identity, physicochemical properties, a representative synthetic protocol, and a logical workflow for its preparation. This document is intended to serve as a valuable resource for professionals engaged in chemical research and drug development.

Chemical Identity and Synonyms

The compound with the molecular formula $C_8H_5I_2NO$ is identified by the following nomenclature:

- IUPAC Name: 3,5-diiodo-2-methoxybenzonitrile
- Synonyms: **3,5-Diiodo-2-methoxy-benzonitrile**^[1]^[2]

Physicochemical Data

A summary of the key physicochemical properties for **3,5-Diiodo-2-methoxy-benzonitrile** is presented in the table below. This data is essential for understanding the compound's

characteristics for experimental design and application.

Property	Value	Source
CAS Number	898731-72-1	[1][2]
Molecular Formula	C ₈ H ₅ I ₂ NO	[1][2]
Molecular Weight	384.94 g/mol	[1][2]
Exact Mass	384.84606	[1]
InChIKey	CIUAETIYCHXSBK-UHFFFAOYSA-N	[1]
Purity	>97%	[3]
Storage Temperature	0°C	[3]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3,5-Diiodo-2-methoxy-benzonitrile** is not readily available in the provided search results, a plausible synthetic route can be devised based on established organic chemistry principles and analogous transformations found for similar molecules. The synthesis can be conceptualized as a multi-step process starting from a suitable precursor, such as 2-methoxybenzonitrile. The key transformations would involve iodination of the aromatic ring.

Representative Synthesis of a Diiodinated Aromatic Compound (Adapted from the synthesis of Diiodosalicylic Acid):

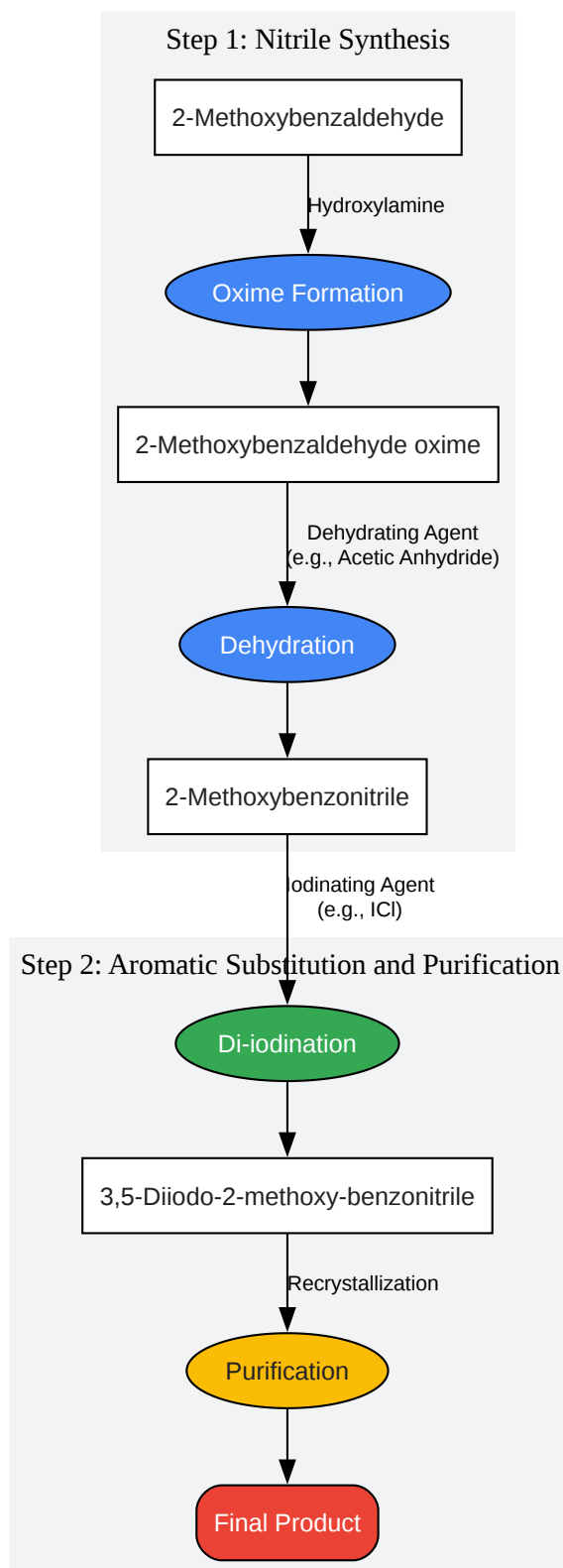
The following protocol for the diiodination of salicylic acid can be adapted for the synthesis of **3,5-Diiodo-2-methoxy-benzonitrile** from 2-methoxybenzonitrile. The underlying principle is the electrophilic aromatic substitution using an iodinating agent.

- **Dissolution:** Dissolve the starting material, 2-methoxybenzonitrile, in a suitable solvent such as glacial acetic acid in a reaction vessel equipped with a mechanical stirrer.
- **Addition of Iodinating Agent:** To the stirred solution, add a solution of an iodinating agent, such as iodine monochloride, dissolved in the same solvent.

- **Precipitation:** The addition of water may be necessary to induce the precipitation of the diiodinated product.
- **Heating:** The reaction mixture is then gradually heated to facilitate the completion of the reaction. A temperature of around 80°C is often employed in similar iodination reactions.
- **Isolation:** After cooling to room temperature, the precipitated product is collected by filtration, for instance, using a Büchner funnel.
- **Purification:** The crude product is washed with the solvent and then with water. Further purification can be achieved by recrystallization from an appropriate solvent system, such as acetone/water, to yield the pure **3,5-Diiodo-2-methoxy-benzonitrile**.

Logical Workflow for Synthesis

The following diagram illustrates a logical workflow for the synthesis of **3,5-Diiodo-2-methoxy-benzonitrile**, starting from 2-methoxybenzaldehyde. This workflow involves the conversion of the aldehyde to a nitrile, followed by di-iodination.



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Caption: A logical workflow for the synthesis of **3,5-Diiodo-2-methoxy-benzonitrile**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com